Personal protective equipment for handling MSU-42011

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Compound of Interest

Compound Name:	*MSU-42011*
Cat. No.:	*B12385424*

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Essential Safety and Handling Guide for MSU-42011

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This document provides critical safety and logistical information for the handling and disposal of **MSU-42011**. Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment.

Compound Information and Hazard Assessment

MSU-42011 is a novel rexinoid and Retinoid X Receptor (RXR) agonist.[1][2] Its chemical formula is C24H34N2O2, with a molecular weight of 382.54 g/mol and a CAS number of 2456434-36-7.[3] While a supplier Safety Data Sheet (SDS) classifies **MSU-42011** as not a hazardous substance or mixture, it is prudent to treat all novel compounds with unknown toxicological profiles with a high degree of caution.[3] Given its potent biological activity observed in preclinical cancer models, a conservative approach to handling is recommended.[1][4][5]

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Parameter	Information	Source
IUPAC Name	Not Available	N/A
CAS Number	2456434-36-7	[3]
Molecular Formula	C24H34N2O2	[3]
Molecular Weight	382.54	[3]
GHS Classification	Not a hazardous substance or mixture	[3]
Recommended Handling Category	Category 3: Potent Compound	[6]

Personal Protective Equipment (PPE)

The primary methods for exposure control are engineering controls (e.g., chemical fume hoods, ventilated enclosures).[6][7] PPE serves as the final barrier and should be used in conjunction with these controls. The following table outlines the recommended PPE for handling **MSU-42011**.

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Task	Engineering Control	Gloves	Eye Protection	Lab Coat/Gown	Respiratory Protection
Receiving/Unpacking	General Laboratory Bench	1 Pair Nitrile	Safety Glasses	Standard Lab Coat	Not required unless package is damaged
Weighing (Solid)	Chemical Fume Hood or Ventilated Balance Enclosure	2 Pairs Nitrile	Safety Goggles	Disposable Gown	N95 Respirator recommended
Solution Preparation	Chemical Fume Hood	2 Pairs Nitrile	Safety Goggles	Disposable Gown	Not required within fume hood
Cell Culture/In Vitro Assays	Class II Biosafety Cabinet	1 Pair Nitrile	Safety Glasses	Standard Lab Coat	Not required within biosafety cabinet
Spill Cleanup	N/A	2 Pairs Nitrile	Safety Goggles & Face Shield	Disposable Gown	N95 or higher, as needed
Waste Disposal	General Laboratory	1 Pair Nitrile	Safety Glasses	Standard Lab Coat	Not required

Double gloves are recommended for handling potent compounds, with the outer glove being removed and disposed of inside the containment area (e.g., fume hood)[8].

Operational Plans: Experimental Protocol

This section provides a detailed methodology for the preparation of a stock solution, a common procedure in a research setting.

Objective: To prepare a 10 mM stock solution of **MSU-42011** in DMSO.

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Materials:

- **MSU-42011** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Ventilated balance enclosure or chemical fume hood
- Spatula
- Weigh paper or weigh boat
- Appropriate volumetric flask (e.g., 1 mL, 5 mL)
- Pipettor and sterile, filtered pipette tips
- Vortex mixer
- Amber glass vial for storage
- Labeling materials

Procedure:

- Pre-Operation:
  - Don all required PPE as specified in the table above for "Solution Preparation."
  - Ensure the chemical fume hood is functioning correctly.
  - Prepare the workspace by laying down absorbent bench paper.
  - Calculate the required mass of **MSU-42011** (Mass = 10 mM * Volume (L) * 382.54 g/mol).
- Weighing:

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- Perform all weighing operations within a ventilated balance enclosure or chemical fume hood to minimize inhalation exposure.
- Place a weigh boat on the analytical balance and tare.
- Carefully add the calculated mass of **MSU-42011** to the weigh boat using a clean spatula.
- Record the exact mass.

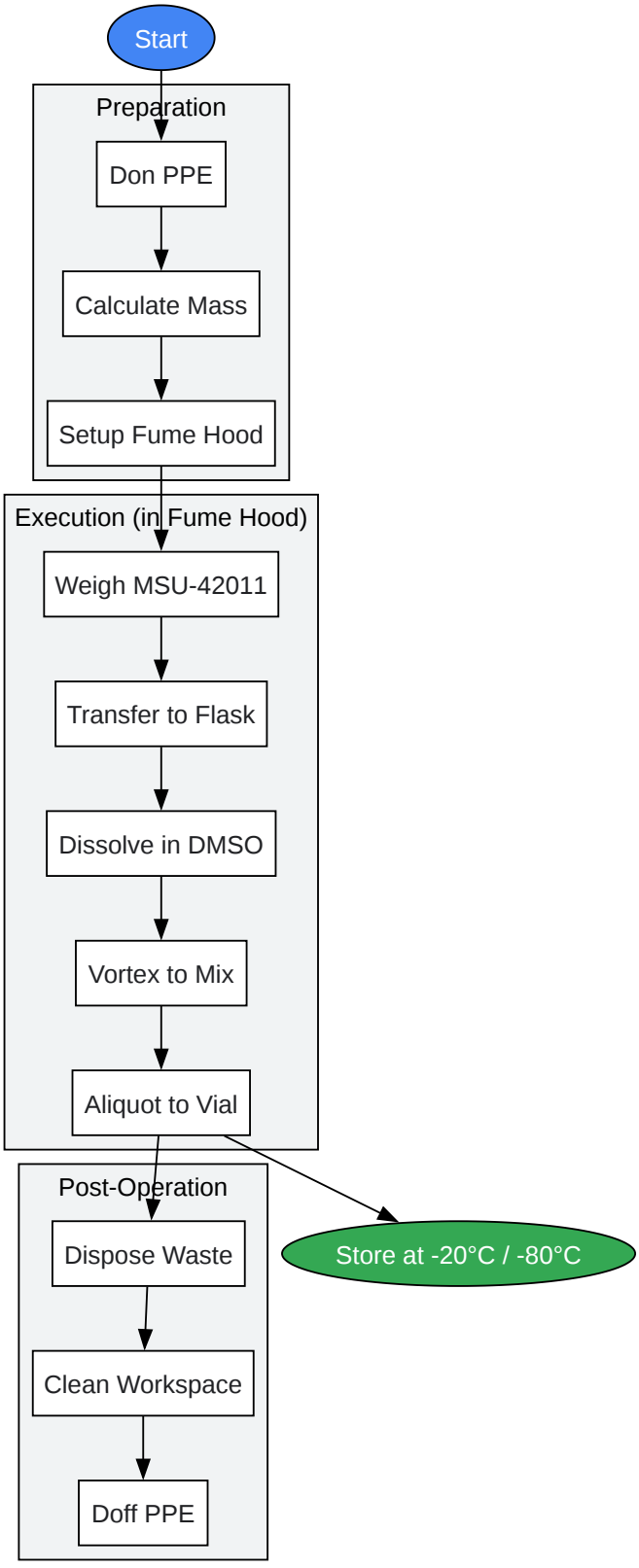
- Dissolution:
  - Transfer the weighed **MSU-42011** to the appropriate volumetric flask.
  - Using a calibrated pipettor, add approximately 80% of the final volume of anhydrous DMSO.
  - Cap the flask and vortex gently until the solid is completely dissolved.
  - Add DMSO to the final volume mark.
  - Invert the flask several times to ensure a homogenous solution.
- Storage and Labeling:
  - Transfer the solution to a labeled amber glass vial.
  - The label should include:
    - Compound Name: **MSU-42011**
    - Concentration: 10 mM
    - Solvent: DMSO
    - Date of Preparation
    - Preparer's Initials

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- Store the stock solution at the recommended temperature (typically -20°C or -80°C) to maintain stability.

- Post-Operation:
  - Dispose of all contaminated materials (weigh boat, pipette tips, gloves) in the designated chemical waste container.
  - Clean the spatula and any non-disposable equipment with an appropriate solvent (e.g., ethanol).
  - Wipe down the work surface in the chemical fume hood.
  - Remove PPE and wash hands thoroughly.

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Caption: Workflow for preparing an **MSU-42011** stock solution.

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Disposal Plan

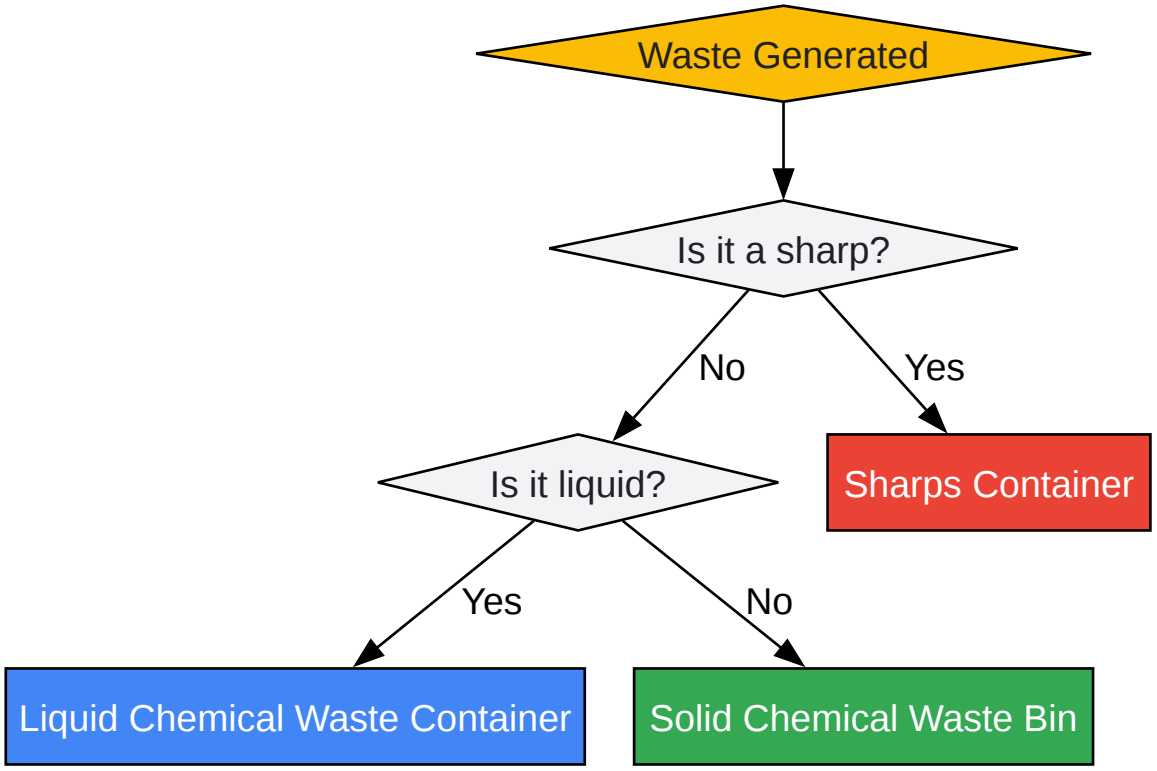
All waste materials contaminated with **MSU-42011** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[9][10]

Waste Segregation:

- Solid Waste:
  - Includes contaminated gloves, gowns, weigh boats, pipette tips, and absorbent paper.
  - Collect in a dedicated, clearly labeled, leak-proof container lined with a heavy-duty plastic bag.
  - Keep the container sealed when not in use.
- Liquid Waste:
  - Includes unused or expired solutions of **MSU-42011** and solvents used for cleaning.
  - Collect in a dedicated, labeled, shatter-resistant container (e.g., glass or compatible plastic).[11]
  - Ensure the container is compatible with the solvents used. Do not mix incompatible waste streams.[9]
  - Do not fill containers beyond 90% capacity.[11]
- Sharps Waste:
  - Includes contaminated needles and syringes.
  - Dispose of immediately in a designated, puncture-proof sharps container.

All waste containers must be clearly labeled with "Hazardous Waste" and a description of the contents (e.g., "**MSU-42011** Solid Waste," "**MSU-42011** in DMSO"). Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.

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Caption: Decision tree for **MSU-42011** waste segregation.

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